

Potential off-target effects of CJ033466 in research

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Compound of Interest

Compound Name: CJ033466

Cat. No.: B1662345

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Technical Support Center: CJ033466

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **CJ033466**. The following troubleshooting guides and FAQs are designed to address specific issues that may arise during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **CJ033466**?

A1: **CJ033466** is a potent and selective partial agonist for the 5-hydroxytryptamine receptor 4 (5-HT₄).^[1] Its high affinity for the 5-HT₄ receptor makes it a valuable tool for studying serotonergic signaling in various physiological processes.

Q2: Are there any known off-target effects for **CJ033466**?

A2: Yes, **CJ033466** has been observed to weakly block the human Ether-à-go-go-Related Gene (hERG) potassium channel.^[1] This is a critical consideration for any in vivo or cardiovascular safety studies.

Q3: How selective is **CJ033466** for the 5-HT₄ receptor?

A3: **CJ033466** displays a high degree of selectivity, with over 1000-fold greater selectivity for the 5-HT₄ receptor compared to other serotonin (5-HT) receptor subtypes and the dopamine

D2 receptor.[\[1\]](#)

Q4: What are the potential consequences of hERG channel blockade?

A4: Inhibition of the hERG channel can delay the repolarization of the cardiac action potential, which may lead to a prolongation of the QT interval.[\[2\]](#)[\[3\]](#) This effect is a significant concern in drug development as it can increase the risk of cardiac arrhythmias.[\[2\]](#)[\[3\]](#)

Q5: At what concentration does **CJ033466** exhibit its off-target effect on the hERG channel?

A5: The half-maximal inhibitory concentration (IC₅₀) for hERG blockade by **CJ033466** is 2.6 μM.[\[1\]](#) This is substantially higher than its effective concentration for 5-HT₄ receptor activation (EC₅₀ = 0.927 nM).[\[1\]](#)

Q6: How can I mitigate the risk of observing off-target effects in my experiments?

A6: To minimize the risk of hERG-related off-target effects, it is recommended to use the lowest effective concentration of **CJ033466** that elicits the desired 5-HT₄-mediated response. Careful dose-response studies are crucial. For any experiments involving cardiac cells or in vivo cardiovascular measurements, it is essential to monitor for potential effects on cardiac repolarization.

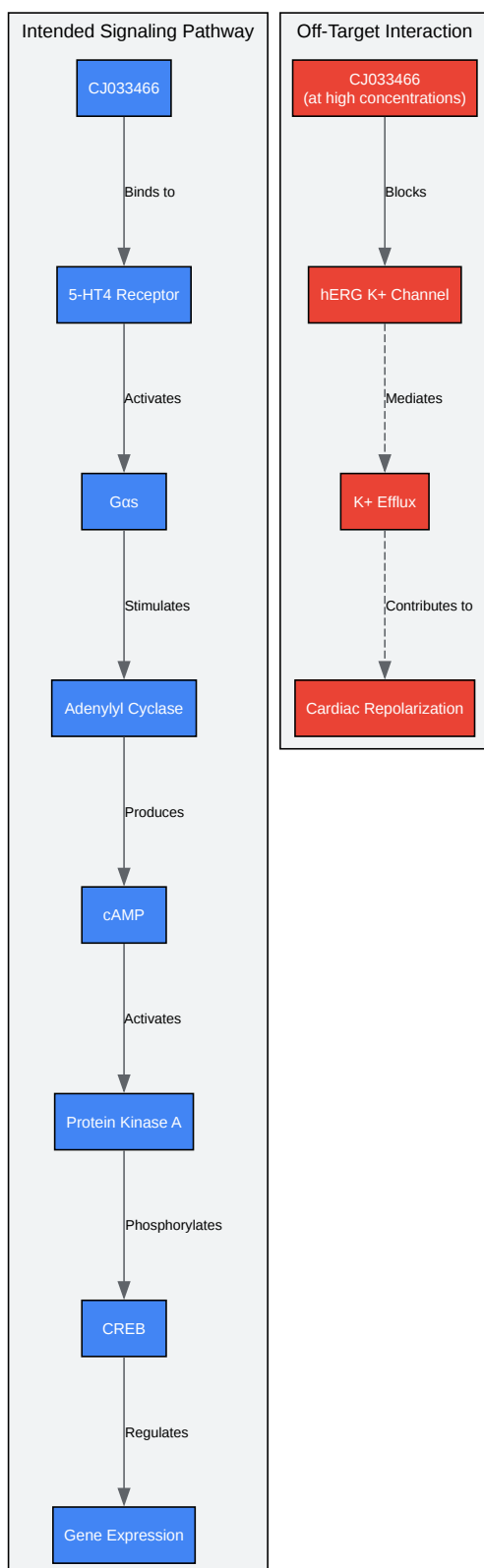
Quantitative Data Summary

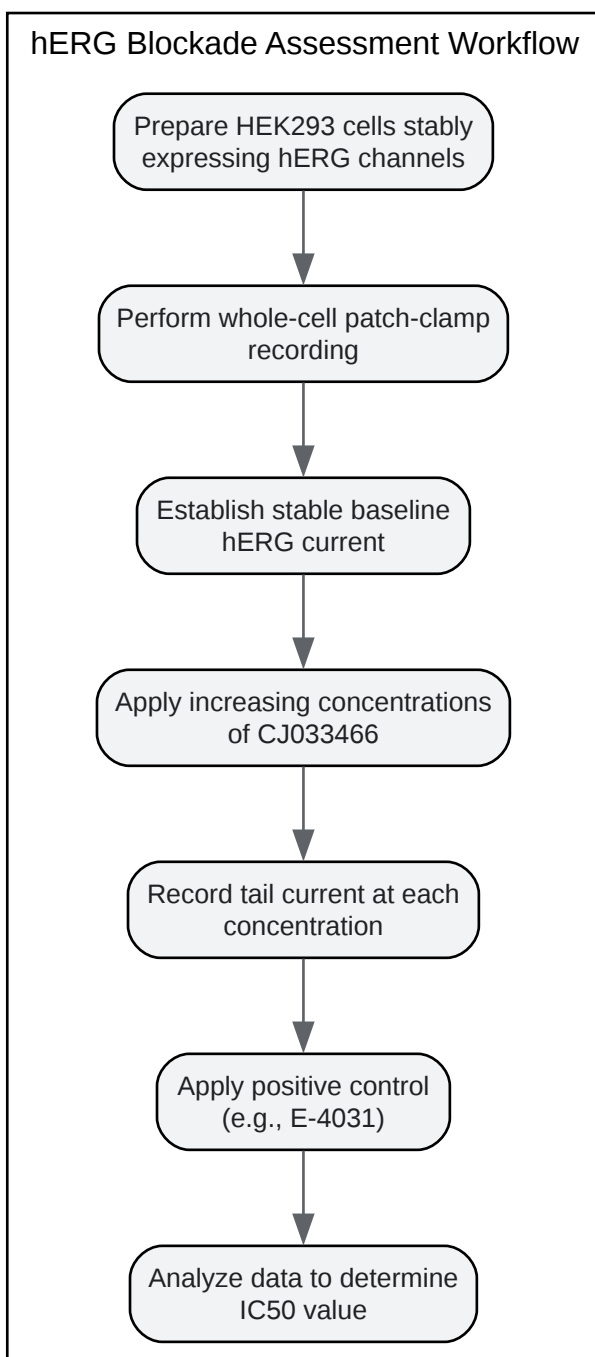
The following table summarizes the key quantitative parameters for **CJ033466**'s activity at its primary target and known off-target.

Parameter	Target	Value	Reference
EC ₅₀	5-HT ₄ Receptor	0.927 nM	[1]
IC ₅₀	hERG Channel	2.6 μM	[1]

Signaling Pathways and Experimental Workflow

To visually represent the molecular interactions and experimental procedures, the following diagrams have been generated.





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References

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